

Recommended storage and handling conditions for ALC-0159.

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Application Notes and Protocols for ALC-0159

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the recommended storage and handling of **ALC-0159**, a key lipid excipient in the formulation of lipid nanoparticles (LNPs) for therapeutic applications, including mRNA vaccines. Adherence to these protocols is crucial for maintaining the integrity, stability, and performance of **ALC-0159**.

Product Information

- Chemical Name: 2-[(polyethylene glycol)-2000]-N,N-ditetradecylacetamide[1][2]
- CAS Number: 1849616-42-7[3][4]
- Appearance: White to off-white solid powder[1][5]
- Function: A PEGylated lipid that forms a hydrophilic layer to sterically stabilize lipid nanoparticles, reduce aggregation, and prolong circulation time.[1][5][6] It is a component of the lipid nanoparticle delivery system for some mRNA vaccines.[2][3][7]

Recommended Storage Conditions

Proper storage of **ALC-0159** is critical to ensure its long-term stability. The following table summarizes the recommended storage conditions for **ALC-0159** in both solid form and in



solution.

Form	Storage Temperature	Duration	Recommendations
Solid (Powder)	-20°C	Long-term (≥ 4 years) [3]	Store in a dry, dark place.[4]
0 - 4°C	Short-term (days to weeks)[4]	Ensure the container is tightly sealed.	
In Solvent	-80°C	Up to 1 year	Aliquot stock solutions to prevent repeated freeze-thaw cycles.[6]
-20°C	1 to 6 months	Use fresh, anhydrous solvents for dissolution.[6][8][9]	

Handling Procedures

ALC-0159 is stable for short periods at room temperature, facilitating shipping.[4] However, upon receipt, it should be stored at the recommended temperatures.

General Handling

- Follow standard laboratory safety procedures when handling ALC-0159.[10]
- The material is not considered hazardous under normal handling conditions.[10]
- ALC-0159 is not light-sensitive but can be hygroscopic.[11] It is recommended to use fresh, anhydrous solvents like DMSO when preparing solutions.[6][9]

Preparation of Stock Solutions

For incorporation into lipid nanoparticles, **ALC-0159** is typically dissolved in ethanol along with other lipid components.[1][9]

Protocol for Preparing an Ethanolic Lipid Mixture:



- Equilibration: Allow the solid **ALC-0159** and other lipids to equilibrate to room temperature before opening the vials to prevent condensation.
- Dissolution: Dissolve each lipid, including **ALC-0159**, in 200 proof ethanol to the desired stock concentration (e.g., 10 mg/mL).[1][9]
- Mixing: Combine the individual lipid stock solutions in the desired molar ratios. For example, the molar ratio of lipids in the BNT162b2 vaccine is ALC-0315:DSPC:Cholesterol:ALC-0159 = 46.3:9.4:42.7:1.6.[1][9]
- Storage of Lipid Mixture: The combined lipid mixture in ethanol can be stored at -20°C for future use.[1][12]

Experimental Protocols: Lipid Nanoparticle (LNP) Formulation

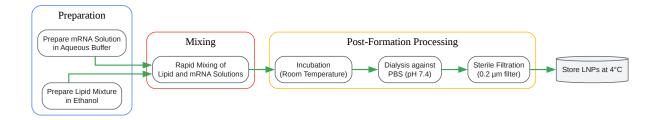
ALC-0159 is a critical component for the stability of LNPs. The following is a general protocol for the formulation of mRNA-loaded LNPs using a lipid mixture containing **ALC-0159**.

Materials:

- Lipid mixture in ethanol (containing ALC-0159)
- mRNA in an aqueous buffer (e.g., 100 mM sodium acetate, pH 5.0)[9]
- Dialysis buffer (e.g., PBS, pH 7.4)[9]
- Sterile, nuclease-free tubes and solutions

Workflow for LNP Formulation:





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Caption: Workflow for the formulation of lipid nanoparticles.

Detailed Protocol (Pipette Mixing Method):

- Solution Preparation: Prepare the lipid mixture in ethanol and the mRNA solution in an acidic aqueous buffer as described. A common ratio of the ethanolic lipid mixture to the aqueous buffer is 1:3 (v/v).[9]
- Mixing: Rapidly add the ethanolic lipid solution to the aqueous mRNA solution while pipetting up and down for 20-30 seconds.[9] The solution should become turbid, indicating the formation of LNPs.
- Incubation: Incubate the resulting LNP solution at room temperature for approximately 15 minutes.
- Dialysis: Dialyze the LNP suspension against a neutral buffer, such as PBS (pH 7.4), for at least 2 hours to remove the ethanol and raise the pH.[9]
- Storage: Store the formulated LNPs at 4°C.[9]

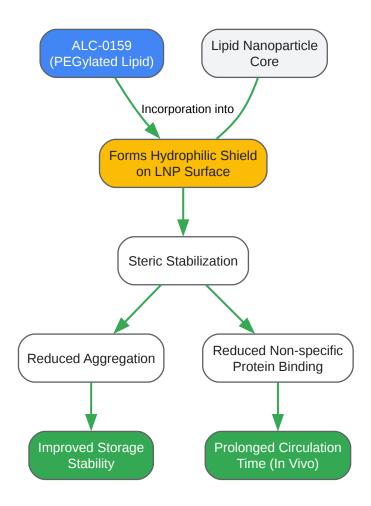
Alternative Mixing Methods:



- Vortex Mixing: Similar to pipette mixing, but the aqueous solution is vortexed at a moderate speed while the lipid solution is added.[9]
- Microfluidic Mixing: For more controlled and reproducible LNP formation, a microfluidic device can be used to mix the lipid and aqueous phases at a controlled flow rate.[9]

Logical Relationship of ALC-0159 in LNP Stability

The inclusion of ALC-0159 in LNP formulations is based on its ability to confer steric stability.



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Caption: Role of **ALC-0159** in LNP stabilization.

These guidelines are intended to assist researchers in the proper storage and handling of **ALC-0159** and its use in the formulation of lipid nanoparticles. For specific applications, further



optimization of protocols may be necessary. Always refer to the product-specific information provided by the supplier.

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